

Application Notes and Protocols: Preparation of a 1M Bicine Buffer Solution

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Compound of Interest

Compound Name: *Bizine*

Cat. No.: *B8054949*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bicine, chemically known as N,N-bis(2-hydroxyethyl)glycine, is a zwitterionic buffering agent first described by Good and his colleagues.^{[1][2][3]} It is widely utilized in biochemistry, molecular biology, and cell culture due to its effective buffering capacity in the physiological pH range of 7.6 to 9.0.^{[4][5][6][7][8]} Its ability to maintain a stable pH environment makes it particularly suitable for a variety of applications, including protein and peptide studies, enzyme reactions, electrophoresis, and as a component in cell culture media.^[6] Bicine is also noted for being a recommended buffer for low-temperature biochemical analyses.^{[5][6]}

This document provides a detailed protocol for the preparation of a 1M Bicine buffer stock solution, along with essential chemical data and a workflow diagram.

Data Presentation: Chemical and Physical Properties of Bicine

A comprehensive understanding of Bicine's properties is crucial for its effective use. The table below summarizes its key characteristics.

Property	Value	Reference
IUPAC Name	2-[bis(2-hydroxyethyl)amino]acetic acid	[1]
Molecular Formula	C ₆ H ₁₃ NO ₄	[1][3][5][9]
Molecular Weight	163.17 g/mol	[1][2][3][5][9][10]
pKa (20 °C)	8.35	[1][10]
pKa (25 °C)	8.26	[5]
Useful pH Range	7.6 - 9.0	[4][5][11][6][7][8]
Appearance	White crystalline powder	

Experimental Protocol: Preparation of 1L of 1M Bicine Buffer Solution

This protocol details the steps to prepare a 1-liter stock solution of 1M Bicine buffer. The final pH can be adjusted according to specific experimental requirements within Bicine's effective buffering range.

Materials and Equipment:

- Bicine powder (MW: 163.17 g/mol)
- High-purity, deionized (DI) or distilled water (dH₂O)
- 10N Sodium Hydroxide (NaOH) solution for pH adjustment
- 1L Beaker or Erlenmeyer flask
- 1L Volumetric flask
- Analytical balance
- Magnetic stirrer and stir bar

- Calibrated pH meter and probe
- Spatula and weighing paper
- Sterile filtration unit (0.22 μm filter), optional
- Sterile storage bottle

Step-by-Step Procedure:

Step	Action	Detailed Instructions
1	Weigh Bicine	Accurately weigh out 163.17 grams of Bicine powder using an analytical balance.
2	Dissolve Bicine	Add the Bicine powder to a beaker containing approximately 800 mL of dH ₂ O. Place a magnetic stir bar in the beaker and stir on a magnetic plate until the powder is completely dissolved.
3	Adjust pH	While continuing to stir, slowly add 10N NaOH dropwise to the solution. Monitor the pH continuously with a calibrated pH meter. Continue adding NaOH until the desired pH (e.g., pH 8.3) is reached.
4	Final Volume Adjustment	Carefully transfer the solution from the beaker into a 1L volumetric flask. Rinse the beaker with a small amount of dH ₂ O and add the rinse water to the volumetric flask to ensure a complete transfer. Add dH ₂ O to bring the final volume to the 1-liter mark.
5	Final Mixing & Storage	Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
6	Sterilization (Optional)	For applications requiring sterility, filter the buffer solution

through a 0.22 μm sterile filter into a sterile storage bottle.

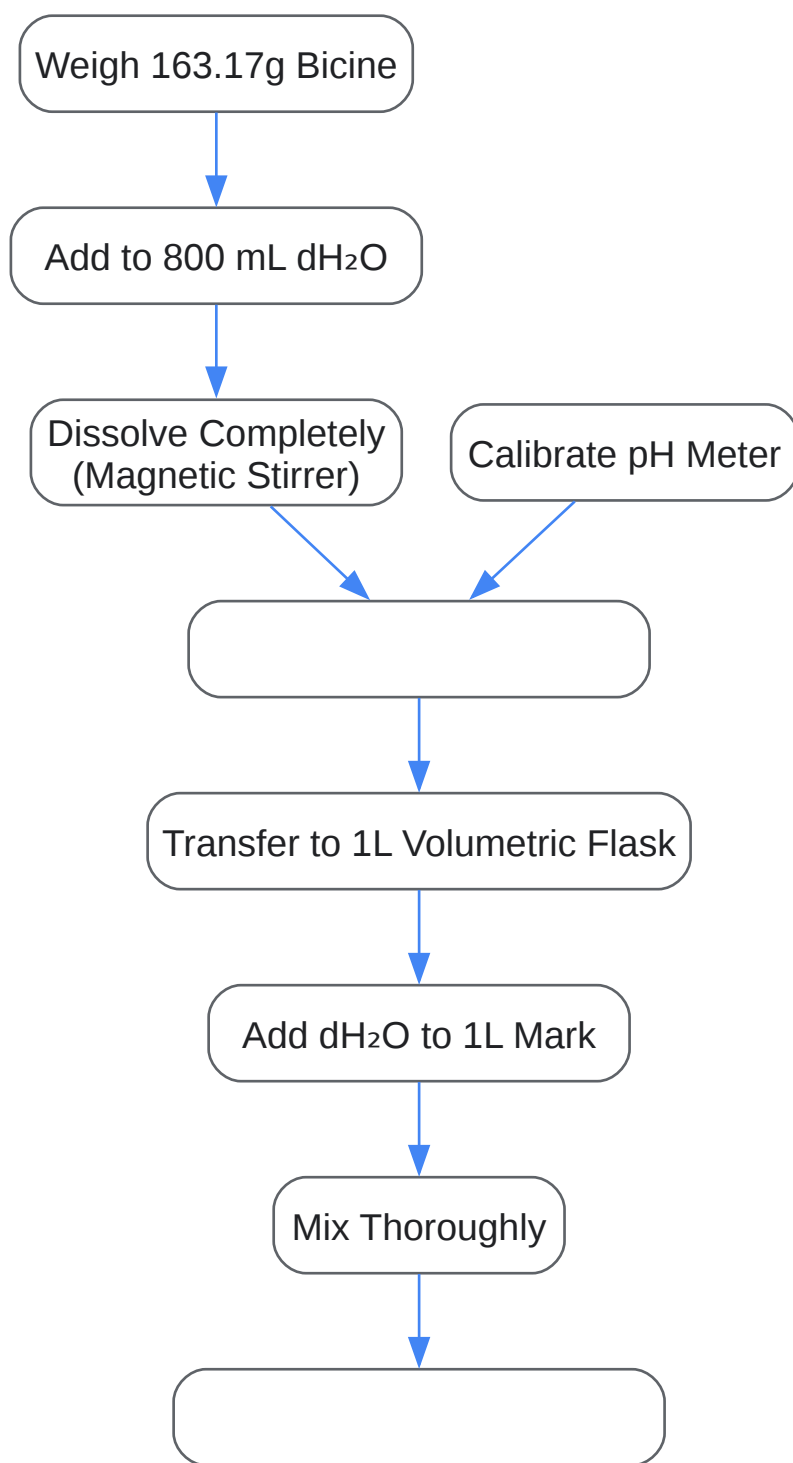
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Label and Store

Label the bottle clearly with the contents (1M Bicine Buffer), the final pH, the preparation date, and your initials. Store the solution at room temperature.[\[5\]](#)[\[6\]](#)

Mandatory Visualizations

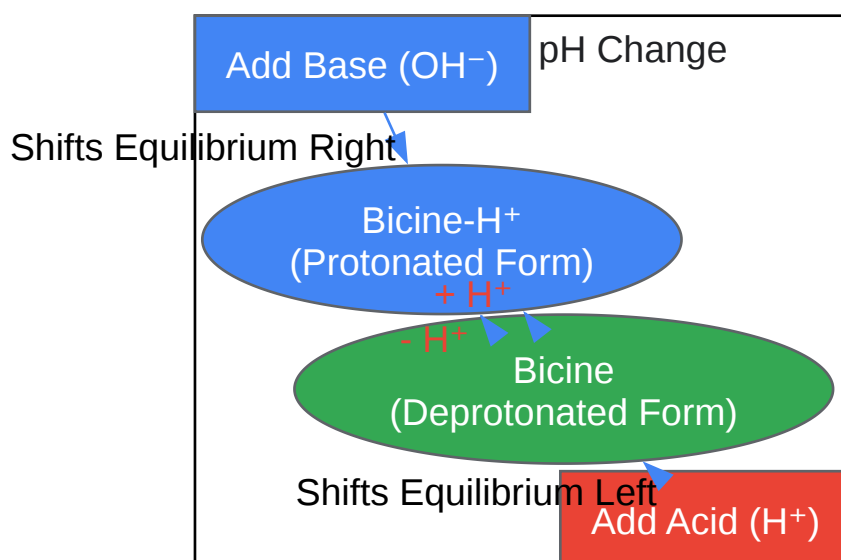
Diagram 1: Experimental Workflow for 1M Bicine Buffer Preparation



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Caption: Workflow for preparing a 1M Bicine buffer solution.

Diagram 2: Logical Relationship of a Bicine Buffer System



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Caption: Le Chatelier's principle applied to the Bicine buffer system.

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